Application Notes and Protocols for In Vitro TRAF6 Inhibition by C25-140

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Compound of Interest

Compound Name:	*C25-140*
Cat. No.:	*B15611908*

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These application notes provide a detailed overview and experimental protocols for the in vitro characterization of **C25-140**, a small molecule inhibitor of TNF receptor-associated factor 6 (TRAF6). **C25-140** directly targets the E3 ubiquitin ligase activity of TRAF6 by disrupting its interaction with the E2 conjugating enzyme Ubc13.[1][2][3] This inhibition effectively attenuates downstream signaling pathways, most notably the activation of NF-κB, a key regulator of inflammatory and immune responses.[1][2][4]

Mechanism of Action

TRAF6 is a critical E3 ubiquitin ligase that, in conjunction with the E2 enzyme Ubc13/Uev1a, catalyzes the formation of lysine 63 (K63)-linked polyubiquitin chains. These chains act as a scaffold to recruit and activate downstream signaling components, leading to the activation of transcription factors such as NF-κB. **C25-140** was identified through a high-throughput screen as an inhibitor of the TRAF6-Ubc13 protein-protein interaction.[1][3] Subsequent studies have shown that **C25-140** directly binds to TRAF6, thereby preventing its association with Ubc13 and consequently inhibiting its auto-ubiquitination and the ubiquitination of its substrates.[2][3]

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References

- 1. researchgate.net [researchgate.net]
- 2. Targeting TRAF6 E3 ligase activity with a small-molecule inhibitor combats autoimmunity - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. TRAF6 Promotes PRMT5 Activity in a Ubiquitination-Dependent Manner - PMC [pmc.ncbi.nlm.nih.gov]
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